

Essential Safety and Handling Guide for Tert-Butyl Hypochlorite

Author: BenchChem Technical Support Team. Date: December 2025



Note on "Chlorosyl": The term "Chlorosyl" is a general chemical name for the radical or ion (CIO• or CIO⁻) and does not refer to a specific, stable chemical that can be handled in a laboratory setting. A common and commercially available related compound is tert-butyl hypochlorite (t-BuOCl), which is also known by the systematic name 2-chlorosyl-2-methylpropane. This guide provides essential safety information for handling tert-butyl hypochlorite.

Tert-butyl hypochlorite is a highly flammable, corrosive, and reactive liquid that requires stringent safety protocols for handling and disposal.[1][2][3] Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel.

Key Hazards and Protective Measures

The following table summarizes the primary hazards associated with tert-butyl hypochlorite and the corresponding personal protective equipment (PPE) and handling precautions.



Hazard Class	Description	Required PPE & Precautions
Flammability	Highly flammable liquid and vapor.[1][3] Self-heating; may catch fire.[1]	- Keep away from heat, sparks, open flames, and hot surfaces. [1][3] - Use non-sparking tools and explosion-proof equipment.[1] - Ground and bond containers during transfer.[1][3]
Corrosivity	Causes severe skin burns and eye damage.[1][3]	- Eyes/Face: Wear tightly fitting safety goggles and a face shield.[1][4] - Skin: Wear impervious gloves and flameresistant protective clothing.[1]
Toxicity	Harmful if swallowed, in contact with skin, or if inhaled. [3] May cause respiratory irritation.[3]	- Respiratory: Use in a chemical fume hood.[3] If exposure limits are exceeded, use a full-face respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA).[1][5]
Reactivity	Reacts vigorously with certain materials. Incompatible with strong oxidizing agents.[3]	- Store away from incompatible materials.[1][3]

Handling and Storage Procedures

Handling:

- Always handle tert-butyl hypochlorite in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Wear the appropriate personal protective equipment as detailed in the table above.[1][3]







- Prevent the formation of aerosols or mists.[1]
- Use non-sparking tools to prevent ignition.[1]
- Take precautionary measures against static discharge.

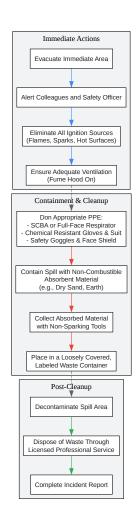
Storage:

- Store in a tightly closed, light-resistant container in a dry, cool, and well-ventilated place.[1][6]
- Refrigeration is recommended, typically between 2°C and 8°C.[6]
- The container may build pressure upon storage; open with caution.
- Store under an inert atmosphere, such as argon or nitrogen.[3][6]
- Keep away from heat, ignition sources, and incompatible materials.

Spill Response Protocol

In the event of a spill, a clear and immediate response is critical to mitigate the associated hazards. The following workflow outlines the necessary steps.





Click to download full resolution via product page

Figure 1. Workflow for handling a tert-butyl hypochlorite spill.

Disposal Plan

- All waste containing tert-butyl hypochlorite must be treated as hazardous.
- Collect waste material in suitable, closed, and properly labeled containers.
- Disposal must be conducted by a licensed professional waste disposal service in accordance with all federal, state, and local environmental regulations.[3][7]
- Do not dispose of tert-butyl hypochlorite down the drain.[1]

First Aid Measures



- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected area with plenty of water. Seek immediate medical attention.[1]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Tert-Butyl hypochlorite | C4H9ClO | CID 521297 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pfaltzandbauer.com [pfaltzandbauer.com]
- 4. Protective Equipment | Plant Protection Albert Kerbl GmbH [kerbl.com]
- 5. TERT-BUTYL HYPOCHLORITE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Tert-Butyl Hypochlorite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080876#personal-protective-equipment-for-handling-chlorosyl]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com